

2-Hydroxyatrazine: An In-depth Technical Guide on a Data-Deficient Environmental Metabolite

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Compound of Interest

Compound Name: 2-Hydroxyatrazine

Cat. No.: B135301

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the toxicological effects of **2-hydroxyatrazine** on aquatic organisms. A comprehensive review of publicly available scientific literature reveals a significant lack of empirical data on the direct effects of this primary atrazine metabolite on a wide range of aquatic species. While atrazine itself is extensively studied, its hydroxylated degradate remains largely uncharacterized from an aquatic ecotoxicological standpoint. This document summarizes the available information, highlights critical data gaps, and provides context based on standardized testing protocols.

Executive Summary

2-Hydroxyatrazine is a major metabolite of the widely used herbicide atrazine, formed through hydrolysis in soil and water. Despite its environmental prevalence, there is a notable scarcity of published studies on its specific toxicological effects on aquatic organisms. The available data is limited to algae, with no standardized acute or chronic toxicity data (e.g., LC50, EC50, NOEC, LOEC) found for fish or aquatic invertebrates. The World Health Organization (WHO) has noted that **2-hydroxyatrazine** possesses a different mode of action and toxicological profile compared to its parent compound, atrazine, and other chlorinated metabolites. This guide presents the limited available data and outlines the standard methodologies that would be employed for its toxicological assessment.

Quantitative Toxicity Data

A thorough literature search, including ecotoxicology databases, yielded minimal quantitative data on the toxicity of **2-hydroxyatrazine** to aquatic organisms. The existing information is summarized in the tables below. The absence of data for fish and invertebrates is a significant finding and a critical data gap in the environmental risk assessment of atrazine and its metabolites.

Table 1: Acute Toxicity of **2-Hydroxyatrazine** to Aquatic Algae

Species	Endpoint	Duration	Value (mg/L)	Source
Scenedesmus quadricauda (Green Algae)	EC50 (Growth Rate)	Not Specified	> 10	[1]
Anabaena inaequalis (Blue-Green Algae)	Unspecified 50% reduction	12-14 days	> 10	

Table 2: Acute and Chronic Toxicity of **2-Hydroxyatrazine** to Aquatic Fish - DATA NOT AVAILABLE

Species	Endpoint	Duration	Value (mg/L)	Source
Data Not Available	LC50	96 hours	-	-
Data Not Available	NOEC/LOEC	Chronic	-	-

Table 3: Acute and Chronic Toxicity of **2-Hydroxyatrazine** to Aquatic Invertebrates - DATA NOT AVAILABLE

Species	Endpoint	Duration	Value (mg/L)	Source
Data Not Available	EC50	48 hours	-	-
Data Not Available	NOEC/LOEC	Chronic	-	-

Experimental Protocols

Due to the lack of specific studies on **2-hydroxyatrazine**, detailed experimental protocols for its aquatic toxicity testing are not available in the literature. However, standardized protocols for assessing the effects of chemical substances on aquatic organisms are well-established by organizations such as the Organisation for Economic Co-operation and Development (OECD). [2][3][4] Should testing of **2-hydroxyatrazine** be undertaken, it would likely follow these internationally accepted guidelines.

General Principles of Aquatic Toxicity Testing

Aquatic toxicity tests are designed to determine the concentration of a substance that causes adverse effects on representative aquatic organisms over a defined period.[2] These tests are typically tiered, starting with acute tests on a limited number of species and progressing to chronic and more complex studies if initial results indicate a potential for risk.

Standardized Test Protocols (OECD Guidelines)

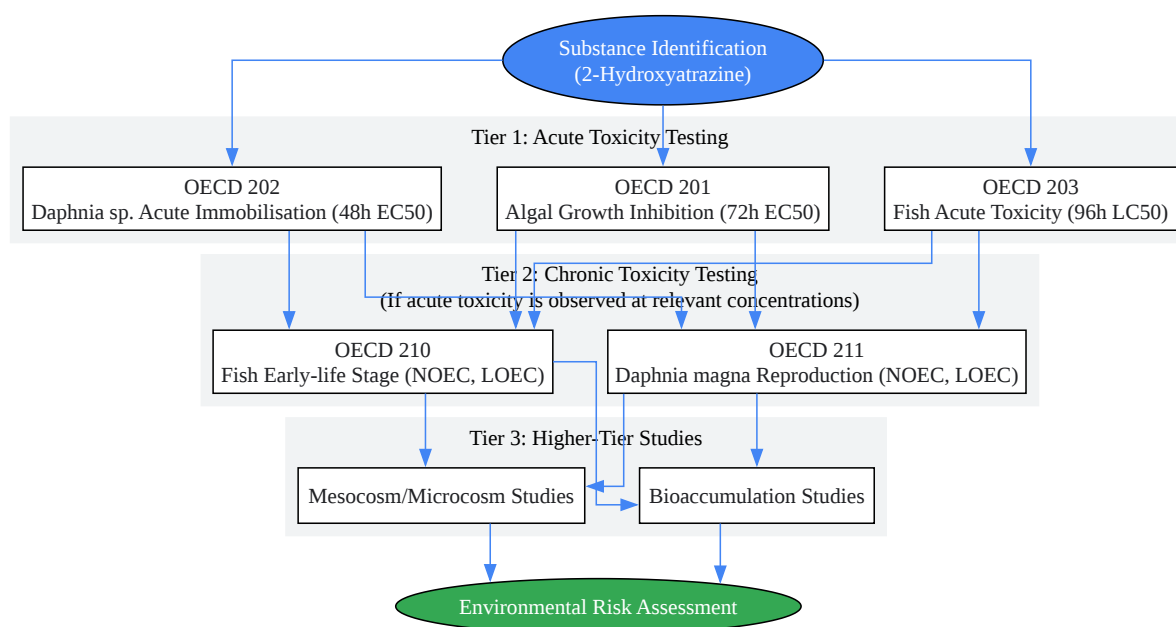
The following OECD guidelines represent the standard methodologies that would be applicable for generating the missing toxicological data for **2-hydroxyatrazine**:

- Fish, Acute Toxicity Test (OECD 203): This test determines the median lethal concentration (LC50) of a substance in fish, typically over a 96-hour exposure period.[2]
- Daphnia sp., Acute Immobilisation Test (OECD 202): This guideline is used to determine the concentration that immobilizes 50% of the tested daphnids (EC50) within a 48-hour period. [2]
- Freshwater Alga and Cyanobacteria, Growth Inhibition Test (OECD 201): This test evaluates the effect of a substance on the growth of freshwater algae and cyanobacteria, determining

the EC50 for growth rate inhibition over 72 hours.[2]

- Fish, Early-life Stage Toxicity Test (OECD 210): A chronic test that exposes the early life stages of fish to a range of concentrations to determine the No-Observed-Effect Concentration (NOEC) and Lowest-Observed-Effect Concentration (LOEC).
- Daphnia magna Reproduction Test (OECD 211): This chronic test assesses the impact of a substance on the reproductive output of Daphnia magna over a 21-day period to determine the NOEC and LOEC.

The workflow for a comprehensive aquatic toxicity assessment, based on these standard guidelines, is depicted below.



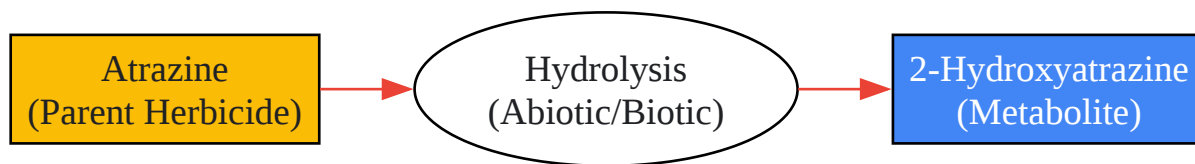
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Caption: Standard tiered approach for aquatic ecotoxicity testing.

Signaling Pathways and Mechanism of Action

The scientific literature is devoid of studies investigating the specific signaling pathways or molecular mechanisms of toxicity for **2-hydroxyatrazine** in aquatic organisms. It is known that atrazine, the parent compound, primarily acts by inhibiting photosynthesis at the photosystem II (PSII) complex in plants and algae.[5] The WHO has stated that **2-hydroxyatrazine** does not share the same mode of action as atrazine and its other chlorinated metabolites, which are known to have neuroendocrine-disrupting properties in some organisms. The primary toxic effect of **2-hydroxyatrazine** noted in mammals is kidney toxicity due to its low water solubility leading to crystal formation. However, it is unclear if a similar mechanism would be relevant in aquatic organisms under environmental concentrations.

The logical relationship for the formation of **2-hydroxyatrazine** from atrazine is presented below.



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Caption: Formation of **2-hydroxyatrazine** from atrazine.

Conclusion and Future Directions

This technical guide consolidates the currently available, albeit scarce, information on the toxicological effects of **2-hydroxyatrazine** on aquatic organisms. The most striking conclusion is the profound lack of data for fish and invertebrate species, which are crucial components of aquatic ecosystems. While **2-hydroxyatrazine** appears to have low toxicity to the few algal species tested, a comprehensive environmental risk assessment is impossible without further research.

To address these critical knowledge gaps, the following research is recommended:

- **Standardized Acute and Chronic Toxicity Testing:** Conduct studies on a range of representative aquatic organisms (fish, invertebrates, and additional algal species) following OECD or equivalent guidelines to establish reliable toxicity endpoints (LC50, EC50, NOEC, LOEC).
- **Mechanism of Action Studies:** Investigate the molecular mechanisms of toxicity in relevant aquatic species to understand the potential for sublethal effects, including endocrine disruption and other non-lethal endpoints.
- **Environmental Monitoring:** More extensive monitoring of **2-hydroxyatrazine** concentrations in various aquatic environments is needed to accurately assess exposure levels.

Without such data, the true environmental impact of this prevalent atrazine metabolite on aquatic life remains largely unknown.

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